

physicochemical properties of 2-Methyl-5-nitrobenzenesulfonic acid

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Compound of Interest

Compound Name: 2-Methyl-5-nitrobenzenesulfonic acid

Cat. No.: B047223

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An In-Depth Technical Guide to the Physicochemical Properties of **2-Methyl-5-nitrobenzenesulfonic Acid**

Abstract

This technical guide provides a comprehensive analysis of **2-Methyl-5-nitrobenzenesulfonic acid** (CAS No. 121-03-9), a pivotal chemical intermediate in the synthesis of dyes and fluorescent whitening agents.^{[1][2][3][4]} Also known as 4-nitrotoluene-2-sulfonic acid, this compound's utility is derived from its unique molecular architecture, featuring activating (methyl) and deactivating (nitro, sulfonic acid) groups. This document details its fundamental physicochemical properties, spectroscopic profile, synthesis, and key reactivity. Furthermore, it presents authoritative, step-by-step protocols for its analytical determination via High-Performance Liquid Chromatography (HPLC), providing researchers and drug development professionals with a practical and in-depth resource.

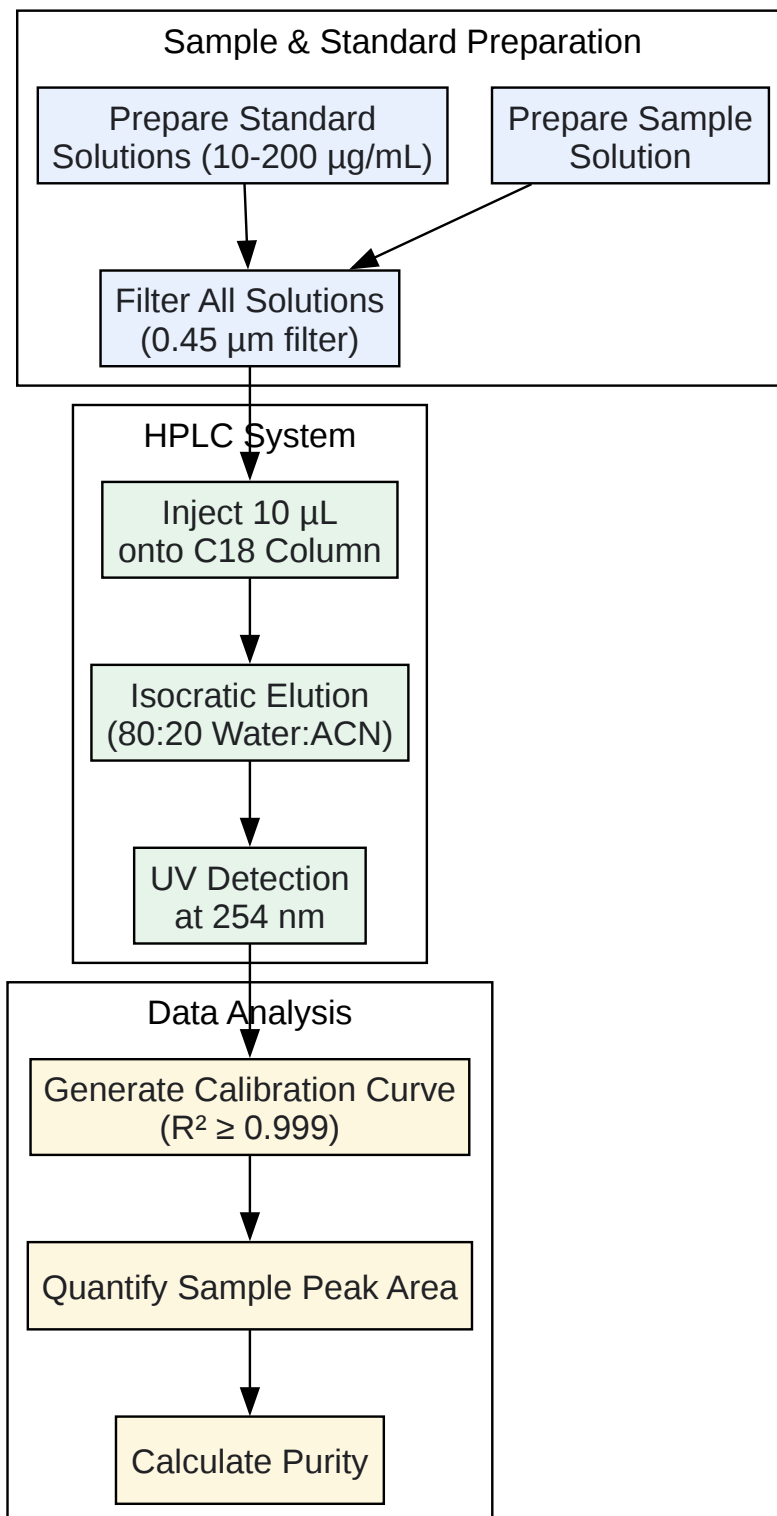
Compound Identification and Chemical Structure

2-Methyl-5-nitrobenzenesulfonic acid is an aromatic sulfonic acid whose structure and nomenclature are defined by the International Union of Pure and Applied Chemistry (IUPAC) and the Chemical Abstracts Service (CAS).

- IUPAC Name: **2-methyl-5-nitrobenzenesulfonic acid**^{[1][5]}

- Common Synonyms: 4-Nitrotoluene-2-sulfonic acid, p-Nitrotoluene-o-sulfonic acid, 5-Nitro-o-toluenesulfonic acid, PNTOS[1][5][6]
- CAS Number: 121-03-9[1][2][5][6][7][8]
- Molecular Formula: C₇H₇NO₅S[1][2][5][7]
- Molecular Weight: 217.20 g/mol [1][2][3][9]
- Canonical SMILES: CC1=C(C=C(C=C1)--INVALID-LINK--[O-])S(=O)(=O)O[1][5]
- InChI Key: ZDTXQHVBWLWYPHS-UHFFFAOYSA-N[1][5]

HPLC Analysis Workflow

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